

Medicinal Chemistry Applications of 3-Chloro-5-(methylthio)pyridazine

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Compound of Interest

Compound Name: *Pyridazine, 3-chloro-5-(methylthio)-*

Cat. No.: *B8564028*

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A Strategic Scaffold for Heterocyclic Functionalization[1]

Executive Summary

3-Chloro-5-(methylthio)pyridazine (CAS: 182237-73-6) represents a high-value "bifunctional" scaffold in drug discovery. Its utility stems from the orthogonal reactivity of its two electrophilic handles: the C3-chlorine atom and the C5-methylthio group (a latent electrophile).

For medicinal chemists, this molecule offers a solution to the "substitution pattern" problem in pyridazine chemistry. Unlike symmetric 3,6-disubstituted pyridazines, the 3,5-substitution pattern allows for the construction of non-linear, sterically distinct biaryl and heterobiaryl systems found in kinase inhibitors and GPCR ligands.

Structural Analysis & Reactivity Profile[2]

The pyridazine ring is electron-deficient (π -deficient), making it highly susceptible to Nucleophilic Aromatic Substitution (

). However, the positions are not equivalent.

Position	Substituent	Electronic Character	Reactivity Mode
C3	Chlorine (-Cl)	-to-Nitrogen	High Reactivity. Primary site for and Pd-catalyzed cross-couplings (Suzuki, Buchwald).
C5	Methylthio (-SMe)	-to-Nitrogen	Latent Reactivity. Stable to C3- conditions. Activated via oxidation to sulfone (-SO Me) or sulfoxide (- SOMe).
N1/N2	Lone Pairs	Basic Nitrogen	H-bond acceptors. Can coordinate metals (catalyst poisoning risk) or direct lithiation.

The Orthogonality Principle: The core value of this scaffold is that the -SMe group survives the conditions used to functionalize the -Cl group. This allows for a programmable "Ping-Pong" synthetic strategy:

- Step 1: Functionalize C3 (leaving C5 intact).
- Step 2: Activate C5 (Oxidation).
- Step 3: Functionalize C5.

Synthetic Methodologies & Protocols

A. Strategy 1: The C3-First Approach (Suzuki-Miyaura Coupling)

The C3-chlorine is sufficiently activated for palladium-catalyzed cross-coupling without affecting the sulfide.

Mechanism: Oxidative addition of Pd(0) occurs preferentially at the electron-poor C-Cl bond at C3 (adjacent to nitrogen) rather than the C-S bond.

Experimental Protocol: C3-Arylation

- Substrate: 3-chloro-5-(methylthio)pyridazine (1.0 equiv)
- Boronic Acid: Arylboronic acid (1.2 equiv)
- Catalyst:

(5 mol%) or

(for sterically hindered substrates).
- Base:

(2.0 M aq, 3.0 equiv).
- Solvent: 1,4-Dioxane / Water (4:1).
- Conditions: Heat at 90°C for 4–12 hours under

Self-Validating Check: Monitor disappearance of starting material by LCMS. The product should show the characteristic mass of the biaryl system with the -SMe peak intact (approx. +46-48 Da shift from des-methylthio if fragmentation occurs, but usually stable).

B. Strategy 2: Activation of C5 (The "Sulfone Switch")

Direct displacement of the -SMe group is difficult. Oxidation to the methylsulfonyl (-SO

Me) group converts it into a "super-leaving group," often more reactive than chlorine in

reactions due to its strong electron-withdrawing inductive effect (-I) and ability to stabilize the Meisenheimer complex.

Experimental Protocol: Oxidation to Sulfone

- Substrate: 3-substituted-5-(methylthio)pyridazine.
- Reagent: m-CPBA (2.2–2.5 equiv) or Oxone (potassium peroxymonosulfate).
- Solvent: DCM (for m-CPBA) or Methanol/Water (for Oxone).
- Temperature: 0°C to Room Temperature.
- Workup: Quench with saturated
to remove excess peroxide.

Critical Note: If the C3-Cl is still present, oxidation will yield 3-chloro-5-(methylsulfonyl)pyridazine. This creates a competition between C3-Cl and C5-SO

Me. In many cases, the -SO

Me at C5 is displaced FASTER than C3-Cl by nucleophiles because the sulfone is a more potent electron-withdrawing group in this position.

C. Strategy 3:

Displacement of Sulfones

Once oxidized, the C5 position reacts rapidly with amines, alkoxides, or thiols.

Experimental Protocol: C5-Amination

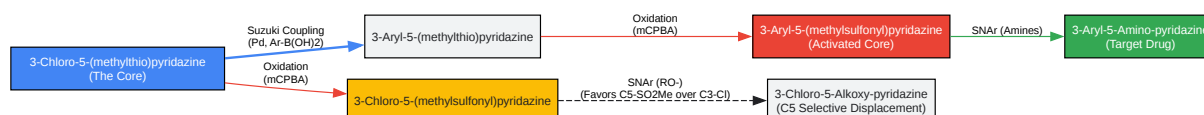
- Substrate: 3-aryl-5-(methylsulfonyl)pyridazine.
- Nucleophile: Primary or secondary amine (1.5 equiv).
- Base:
or DIPEA (2.0 equiv).
- Solvent: DMSO or DMF (polar aprotic accelerates

).

- Conditions: 60–80°C.

Visualizing the Reaction Pathways[3]

The following diagram illustrates the divergent synthesis capabilities of the scaffold.



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Figure 1: Divergent synthetic pathways. Path A (Blue) is the standard "Ping-Pong" strategy for library generation.

Case Studies in Drug Discovery

Case Study 1: Kinase Inhibitors (Hinge Binding)

Pyridazine derivatives are frequent bioisosteres for pyridine or pyrimidine hinge-binding motifs.

- Application: The C3 nitrogen often accepts a hydrogen bond from the kinase hinge region.
- Role of 3-Cl-5-SMe: The C3-Cl is coupled to an aryl ring (the "tail" extending into the solvent front), while the C5-SMe is converted to an amine or amide to interact with the gatekeeper residue.
- Advantage: The 3,5-substitution geometry provides a distinct vector compared to the linear 3,6-substitution, potentially avoiding steric clashes in the ATP binding pocket.

Case Study 2: H4 Receptor Antagonists

Research into Histamine H4 antagonists has utilized 3,5-dichloropyridazine derivatives.[1] The 3-chloro-5-(methylthio) analog allows for the introduction of a thioether side chain, which can improve metabolic stability (preventing N-oxidation) compared to amino-linked analogs.

References

- PubChem Compound Summary: 3,5-Dichloropyridazine. (Precursor and related reactivity).
 - [\[Link\]](#)
- GuideChem: 3-chloro-5-methylsulfanylpuridine (CAS 182237-73-6).
- Regioselectivity in Puridine Chemistry. (General principles of nucleophilic attack on halopyridazines). Journal of Heterocyclic Chemistry.
- BenchChem: Controlling Regioselectivity in Dichloropyridine/Puridine Reactions. (Ligand effects on C3 vs C5 selectivity).

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Sources

- [1. 3,5-Dichloropyridazine | 1837-55-4 \[chemicalbook.com\]](#)
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